

Hexafluoropropylene Oxide: A Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: Hexafluoropropylene oxide

Cat. No.: B1215417

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This guide provides an in-depth overview of the safety precautions for **hexafluoropropylene oxide** (HFPO), designed for researchers, scientists, and professionals in drug development. It consolidates critical information from safety data sheets and regulatory sources, emphasizing proper handling, emergency procedures, and personal protection.

Hazard Identification and Classification

Hexafluoropropylene oxide is a colorless, odorless gas that is typically shipped as a liquefied gas under pressure.^{[1][2]} It is classified as a hazardous substance with the following primary concerns:

- Acute Toxicity: Toxic if inhaled.^{[3][4]}
- Irritation: May cause respiratory irritation.^{[3][4]} It can also cause skin and serious eye irritation.^[1]
- Organ Toxicity: May cause damage to organs through prolonged or repeated exposure.^{[3][4]}
- Physical Hazard: Contains gas under pressure; may explode if heated.^{[1][5]} Contact with the liquefied gas can cause frostbite.^{[1][2]}

GHS Hazard Statements: H331, H335, H373, H280.^{[1][3]}

Exposure Controls and Personal Protection

Strict adherence to exposure controls and the use of appropriate Personal Protective Equipment (PPE) are mandatory to ensure safety when handling HFPO.

Engineering Controls

Operations involving HFPO should be conducted in a well-ventilated area, preferably within a chemical fume hood.^{[3][4][6]} Use non-sparking, explosion-proof ventilation systems and electrical equipment.^[6] Emergency exits and risk-elimination areas should be clearly designated.^{[3][4]}

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial. The following table summarizes the required equipment.

Body Part	Protection	Standard/Specification
Eyes/Face	Tightly fitting safety goggles with side-shields or a full-face shield.	Conforming to EN 166 (EU) or NIOSH (US). [3] [4]
Skin	Chemical-resistant, impervious clothing. Fire/flammable resistant garments.	Ensure clothing prevents any possibility of skin contact. [3] [4]
Hands	Chemical impermeable gloves (e.g., neoprene, butyl rubber).	Gloves must be inspected prior to use and satisfy specifications of EU Directive 89/686/EEC and EN 374. [3] [4] [7]
Respiratory	Use a full-face respirator with an appropriate cartridge for organic gases if exposure limits are exceeded or irritation is experienced. For unknown atmospheres or emergencies, a Self-Contained Breathing Apparatus (SCBA) is required. [1] [3] [4] [8]	Respiratory protection program should meet OSHA 29 CFR 1910.134 and ANSI Z88.2 requirements.

Safe Handling, Storage, and Disposal

Precautions for Safe Handling

- Avoid breathing gas, mists, or vapors.[\[3\]](#)[\[4\]](#)
- Avoid contact with skin and eyes.[\[3\]](#)
- Use only in well-ventilated areas or outdoors.[\[3\]](#)[\[4\]](#)
- Handle cylinders with care, using equipment rated for cylinder pressure.[\[8\]](#)[\[9\]](#)

- Prevent fire caused by electrostatic discharge; use non-sparking tools and ground all equipment.[3][6]
- Do not eat, drink, or smoke in handling areas.[8]
- Keep containers away from heat sources, naked flames, or metals heated above 300-400 °C to prevent thermal decomposition into toxic gases.[5][8]

Conditions for Safe Storage

- Store in a dry, cool, and well-ventilated place.[3][4]
- Keep containers tightly closed and sealed until ready for use.[3][8]
- Store locked up.[3][4]
- Protect cylinders from direct sunlight and physical damage. Cylinder temperatures should not exceed 52 °C (125 °F).[9][10]
- Store apart from incompatible materials such as acids, bases, oxidizing and reducing agents.[1][3]
- Special Concern: HFPO can rearrange to the more toxic hexafluoroacetone (HFA) in the presence of Lewis acids, a reaction catalyzed by corrosion by-products in carbon steel containers. It is recommended to use product in carbon steel containers within 90 days of shipping and store them below 25 °C (77 °F).[10][11] Stainless steel containers are preferred.[11]

Disposal

Dispose of contents and containers at an appropriate treatment and disposal facility in accordance with all local, regional, and national regulations.[3][4] Incineration in a suitable facility is often recommended.[5]

Emergency and First-Aid Procedures

Immediate action is critical in the event of an exposure or accident.

Accidental Release Measures

- Evacuate: Immediately evacuate personnel to safe areas, keeping people upwind of the spill/leak.[\[3\]](#)[\[4\]](#)
- Isolate: Isolate the spill or leak area for at least 100 meters (330 feet) in all directions. For a large spill, consider an initial downwind evacuation for at least 500 meters (1/3 mile).[\[1\]](#)[\[2\]](#)
[\[12\]](#)
- Ventilate: Ensure adequate ventilation.[\[3\]](#)[\[4\]](#)
- Control Ignition Sources: Remove all sources of ignition.[\[3\]](#)[\[4\]](#)
- Containment: Prevent further leakage if it is safe to do so. Do not let the chemical enter drains.[\[3\]](#)
- Cleanup: Collect and arrange for disposal. Adhered or collected material should be promptly disposed of.[\[3\]](#)

First-Aid Measures

Exposure Route	First-Aid Instructions
Inhalation	Move the victim to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration (do not use mouth-to-mouth). Get emergency medical help immediately. [1] [3] [4]
Skin Contact	Take off contaminated clothing immediately. For gas exposure, wash with soap and plenty of water. For contact with liquefied gas (frostbite), gently wash affected areas with cold water. Do not remove clothing that is frozen to the skin. Seek immediate medical attention. [1] [2] [3]
Eye Contact	First check for and remove any contact lenses. Immediately flush eyes with plenty of water or normal saline for at least 15-20 minutes, keeping eyelids open. Consult a doctor immediately. [1] [3] [6]
Ingestion	Ingestion is not a likely route of exposure for a gas. If it occurs, rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. [3]

Firefighting Measures

- **Extinguishing Media:** Use dry chemical, carbon dioxide (CO₂), water spray, fog, or alcohol-resistant foam.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Specific Hazards:** The container may rupture violently or rocket if heated.[\[1\]](#)[\[2\]](#)
Decomposition at high temperatures (500-800 °C) can produce carbonyl fluoride (COF₂), which readily hydrolyzes to hydrofluoric acid.[\[1\]](#)
- **Protective Equipment:** Wear a self-contained breathing apparatus (SCBA) and full protective gear for firefighting.[\[3\]](#)

- Procedure: Fight fire from a maximum distance. If it can be done safely, move undamaged containers away from the fire area.[\[2\]](#)[\[12\]](#)

Physicochemical and Toxicological Data

While comprehensive, publicly available toxicological data is limited, the following tables summarize known properties.

Physical and Chemical Properties

Property	Value
Molecular Formula	C3F6O [3]
Molecular Weight	166.02 g/mol [3]
Physical State	Colorless, odorless gas. [1] [2]
Boiling Point	-27.8 °C (-18 °F) at 760 mmHg [1] [5]
Melting Point	-128.9 °C (-200 °F) [1]
Flammability	Non-flammable gas. [11] [13]

Toxicological Data

No official occupational exposure limits (e.g., PEL, TLV) have been established for hexafluoropropylene.[\[14\]](#) However, some manufacturers have set internal limits, which may range from 0.5 to 2 ppm as an 8-hour time-weighted average.[\[13\]](#)

Endpoint	Value	Species	Route	Remarks
LC50	7651 mg/L (72 h)	Zebrafish (embryo)	Immersion	Data for HFPO-dimer acid (GenX), not HFPO monomer. [15] [16]
NOAEL	50 ppm (37 days)	Rat	Inhalation	May cause damage to the nervous system through prolonged or repeated exposure. [10]
Target Organs	Kidney, Nervous System [10] [13] [14]	-	Inhalation	Repeated exposure studies have identified the kidney as a primary target organ. [13]

Experimental Protocols

Detailed experimental protocols are not provided in safety data sheets. However, the hazard classification "Toxic if inhaled" (H331) is typically determined through studies following standardized guidelines, such as the OECD Guideline for the Testing of Chemicals, Test No. 403: Acute Inhalation Toxicity.

Representative Protocol: Acute Inhalation Toxicity (OECD 403)

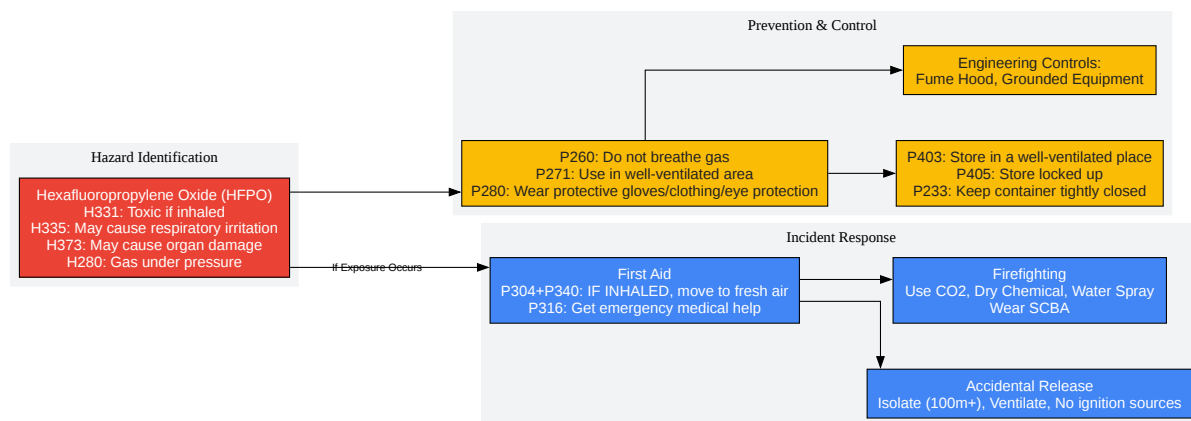
This protocol provides a general methodology for assessing the inhalation toxicity of a substance like HFPO.

- Objective: To determine the median lethal concentration (LC50) of a test substance after a short-term inhalation exposure.

- **Test Animals:** Typically, young adult rats are used, housed in individual cages. Animals are acclimatized for at least 5 days before the test.
- **Test Substance Administration:** The test substance (HFPO gas) is administered via a whole-body or nose-only inhalation exposure chamber. The concentration of the gas is precisely controlled and monitored throughout the exposure period.
- **Exposure:** A single exposure of a specified duration, typically 4 hours, is performed.
- **Dosage Groups:** Multiple groups of animals are exposed to different, graded concentrations of the test substance. A control group is exposed to filtered air under identical conditions.
- **Post-Exposure Observation:** Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, respiratory patterns, and behavior), and body weight changes for a period of 14 days.
- **Pathology:** All animals (including those that die during the test and survivors at the end of the observation period) undergo a gross necropsy.
- **Data Analysis:** The LC50 value is calculated using appropriate statistical methods (e.g., probit analysis) based on the mortality data from the different concentration groups.

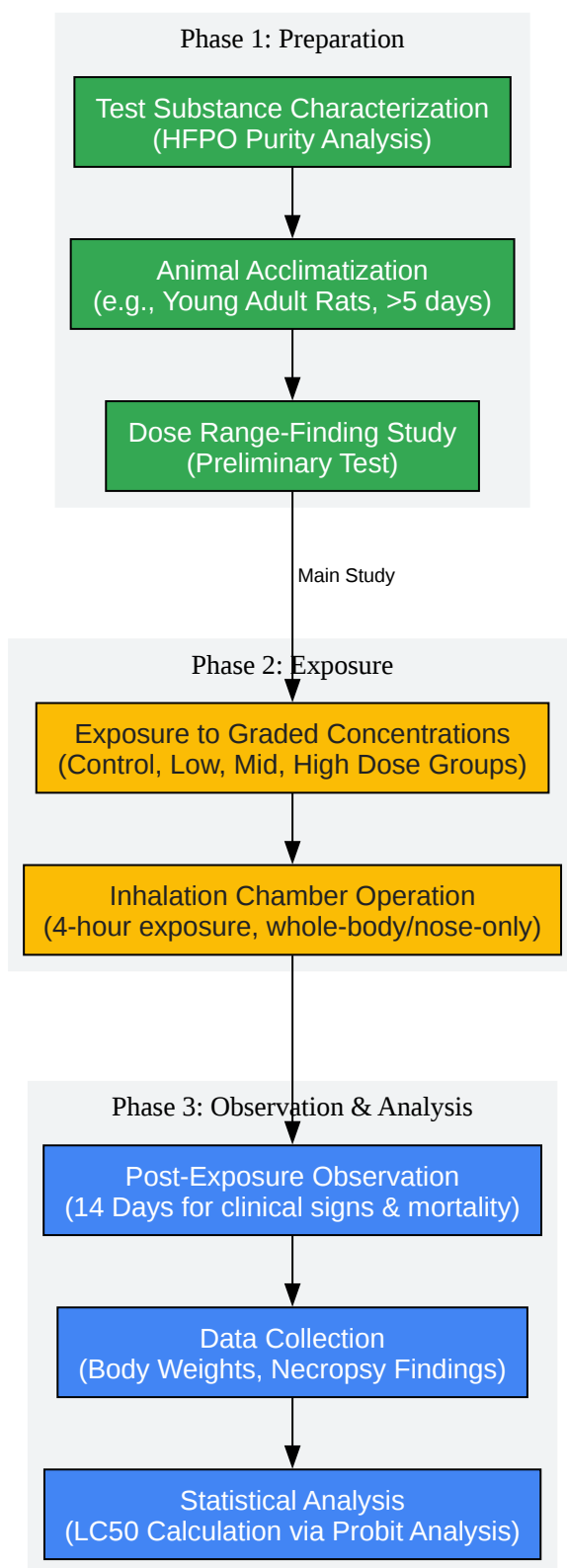
Visualized Safety Workflows

The following diagrams illustrate key safety processes related to HFPO.



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Caption: Logical workflow for HFPO safety, from hazard identification to preventative controls and emergency response.



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Caption: Representative experimental workflow for an acute inhalation toxicity study (based on OECD 403).

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